

# The Isotopic Tapestry of Xenon in Meteorites: A Technical Guide

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This technical guide provides an in-depth exploration of the isotopic composition of **xenon** found within meteorites, offering a window into the early solar system, nucleosynthetic processes, and the origin of the elements.

## Introduction: Xenon as a Cosmic Chronicler

**Xenon** (Xe), a noble gas with nine stable isotopes, serves as a powerful tracer for astrophysical and cosmochemical processes. Its isotopic signatures in meteorites are a complex mixture of components from various stellar and solar system origins. Trapped within the mineralogical fabric of these ancient rocks, **xenon** isotopes preserve a record of the environments in which they formed and the subsequent history of their host meteorites. This guide will detail the distinct **xenon** components, the methodologies used to analyze them, and the nucleosynthetic pathways that created their unique isotopic patterns.

## Principal Xenon Components in Meteorites

The **xenon** found in meteorites is a composite of several distinct components, each with a characteristic isotopic composition. These components are typically deconvoluted from the bulk **xenon** isotopic measurements of a meteorite sample. The primary components are:

- **Solar Wind (SW) Xenon:** Implanted directly from the sun into the surfaces of meteorite parent bodies.

- Q-phase **Xenon** (Xe-Q): A major component of primordial **xenon** in chondritic meteorites, so-named because it is found in an acid-resistant residue (the "Q" phase) of these meteorites.
- **Xenon**-HL (Xe-HL): Characterized by enrichments in both the light (L) and heavy (H) isotopes of **xenon**, it is carried in presolar nanodiamonds and silicon carbide (SiC) grains and is thought to originate from supernova ejecta.
- **Xenon**-S (Xe-S): Enriched in the s-process isotopes and found in presolar silicon carbide (SiC) grains, originating from the stellar winds of Asymptotic Giant Branch (AGB) stars.
- Fissiogenic **Xenon**: Produced by the spontaneous fission of extinct (e.g.,  $^{244}\text{Pu}$ ) and extant (e.g.,  $^{238}\text{U}$ ) actinides.
- Radiogenic **Xenon**: Primarily  $^{129}\text{Xe}$ , the decay product of the extinct radionuclide  $^{129}\text{I}$ .

## Data Presentation: Isotopic Compositions of Key Xenon Components

The following tables summarize the isotopic compositions of the major **xenon** components found in meteorites, normalized to  $^{132}\text{Xe}$ . These values are compilations from various studies and represent the current understanding of these components.

Table 1: Isotopic Composition of Major **Xenon** Components in Meteorites (relative to  $^{132}\text{Xe} = 1.00$ )

Isotope	Solar Wind (SW)[1]	Q-phase (Xe-Q)	Xenon-HL (Xe-HL)	Xenon-S (Xe-S)
124Xe	0.00482 ± 0.00006	0.00468	~0.009	~0.002
126Xe	0.00422 ± 0.00007	0.00403	~0.008	~0.002
128Xe	0.0841 ± 0.0002	0.0825	~0.10	0.215
129Xe	1.041 ± 0.002	1.042	~1.04	~1.04
130Xe	0.1650 ± 0.0003	0.165	~0.13	0.425
131Xe	0.826 ± 0.002	0.824	~0.80	0.795
132Xe	1.000	1.000	1.000	1.000
134Xe	0.370 ± 0.001	0.380	~0.50	0.355
136Xe	0.2999 ± 0.0007	0.315	~0.47	0.290

Table 2: **Xenon** Isotopic Composition in Allende (CV3) and Murchison (CM2) Meteorites (relative to 132Xe = 1.00)

Isotope	Allende (Bulk)	Murchison (Bulk)[2]
<sup>124</sup> Xe	~0.0047	~0.0048
<sup>126</sup> Xe	~0.0041	~0.0042
<sup>128</sup> Xe	~0.083	~0.084
<sup>129</sup> Xe	~1.05	~1.06
<sup>130</sup> Xe	~0.165	~0.166
<sup>131</sup> Xe	~0.825	~0.828
<sup>132</sup> Xe	1.000	1.000
<sup>134</sup> Xe	~0.375	~0.378
<sup>136</sup> Xe	~0.310	~0.314

Note: The values for Allende and Murchison represent typical bulk compositions and can vary between different analyses and sample fractions.

## Experimental Protocols: Unlocking the Isotopic Secrets

The analysis of **xenon** isotopes in meteorites is a meticulous process that requires ultra-high vacuum conditions and highly sensitive mass spectrometers to measure the minute quantities of gas trapped within the rock. The primary methods employed are stepwise heating and laser ablation, coupled with static vacuum mass spectrometry.

### Sample Preparation

- Selection and Cleaning:** A pristine interior chip of the meteorite is selected to minimize terrestrial contamination. The sample is then cleaned in an ultrasonic bath with high-purity solvents such as ethanol and/or deionized water to remove any surface contaminants.
- Crushing (Optional):** For bulk analysis, the cleaned chip may be gently crushed in a clean environment to a grain size suitable for loading into the extraction system. For mineral-specific analyses, mineral separation techniques may be employed prior to loading.

- **Loading:** The sample is weighed and loaded into a sample holder, typically made of a low-blank material like molybdenum or tantalum foil. The holder is then placed into the extraction line of the mass spectrometer system.

## Gas Extraction

This is the most common method for releasing trapped noble gases.

- **Evacuation and Bakeout:** The entire extraction line and mass spectrometer are evacuated to ultra-high vacuum (UHV) conditions (typically  $< 10^{-9}$  torr). The system is then "baked out" at a high temperature (e.g., 150-200°C) for an extended period (24-48 hours) to desorb any adsorbed atmospheric gases from the internal surfaces.
- **Stepwise Heating:** The sample is heated in a series of temperature steps, typically ranging from a few hundred degrees Celsius to over 1600°C.<sup>[2]</sup> Each temperature step is held for a specific duration (e.g., 20-30 minutes) to allow for the diffusion and release of gases from different mineral phases or trapping sites.
- **Gas Purification:** The gas released at each temperature step is purified by exposing it to a series of getters. Zirconium-aluminum or titanium-sublimation pumps are commonly used to remove active gases (e.g., H<sub>2</sub>, H<sub>2</sub>O, N<sub>2</sub>, CO, CO<sub>2</sub>, and hydrocarbons). Cryogenic traps may also be used to separate **xenon** from lighter noble gases like argon and krypton.

This technique allows for in-situ analysis of specific mineral grains or inclusions within a polished meteorite section.<sup>[3][4]</sup>

- **Sample Preparation:** A polished thick or thin section of the meteorite is placed in a vacuum chamber connected to the mass spectrometer.
- **Targeting:** A high-power laser is focused on a specific target area (e.g., a chondrule, a calcium-aluminum-rich inclusion, or a specific mineral grain) identified through a microscope.
- **Ablation and Gas Release:** The laser is fired, ablating a small amount of material and releasing the trapped gases into the vacuum chamber.
- **Gas Purification:** The released gas is then purified using getters as described in the stepwise heating method.

## Mass Spectrometric Analysis

- **Inlet to Mass Spectrometer:** The purified **xenon** gas is expanded into the ion source of a static vacuum noble gas mass spectrometer.
- **Ionization and Mass Separation:** The **xenon** atoms are ionized, typically by electron impact. The resulting ions are then accelerated and separated according to their mass-to-charge ratio by a magnetic field.
- **Detection:** The ion beams of the different **xenon** isotopes are simultaneously or sequentially measured by a detector system, which usually consists of multiple Faraday cups and/or an electron multiplier for low-abundance isotopes.
- **Data Acquisition and Correction:** The measured ion currents are recorded and corrected for various factors, including mass discrimination, detector efficiencies, and blank contributions from the extraction and analysis system. Isotopic ratios are then calculated.

## Visualizing the Origins and Relationships of Xenon Components

The diverse isotopic signatures of **xenon** in meteorites are a direct result of the mixing of components from different nucleosynthetic origins. The following diagrams illustrate these relationships.

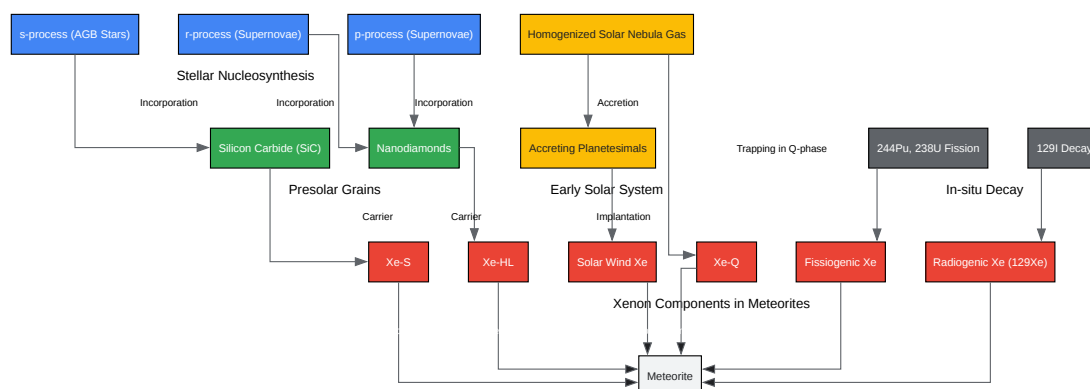


Figure 1: Conceptual Workflow of Xenon Components in Meteorites

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